

Xylenol Orange: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Xylenolorange*

Cat. No.: *B1583305*

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Introduction: Xylenol orange is a versatile organic dye widely utilized in analytical chemistry and biomedical research. It is most recognized for its function as a metallochromic indicator in complexometric titrations for the quantification of various metal ions. This technical guide provides an in-depth overview of its chemical properties, applications, and a detailed experimental protocol for its use.

Core Properties and Data

Quantitative data for the two common forms of Xylenol Orange are summarized below for easy reference and comparison.

Property	Xylenol Orange (Free Acid)	Xylenol Orange (Tetrasodium Salt)
Synonym(s)	3,3'-Bis[N,N-bis(carboxymethyl)aminomethyl]-o-cresolsulfonephthalein	3,3'-Bis[N,N-bis(carboxymethyl)aminomethyl]-o-cresolsulfonephthalein tetrasodium salt
CAS Number	1611-35-4[1][2][3]	3618-43-7[2][4][5]
Molecular Formula	C ₃₁ H ₃₂ N ₂ O ₁₃ S[1][2]	C ₃₁ H ₂₈ N ₂ Na ₄ O ₁₃ S[4][5]
Molecular Weight	672.66 g/mol [1][2]	760.58 g/mol [4][5]
Appearance	Very dark brown to very dark red powder or crystals[4]	Reddish-brown shiny crystalline powder
Melting Point	195 °C (decomposes)[2][4]	Not specified
Maximum Absorption (λ _{max})	580 nm[4]	520 - 530 nm (complex with Niobium)
Fluorescence	Excitation: 440 & 570 nm; Emission: 610 nm[6]	Not specified
Solubility	Soluble in ethanol	Soluble in water, insoluble in alcohol and ether

Applications in Research and Drug Development

Xylenol orange is a highly sensitive indicator with a sharp color transition, making it an invaluable tool in various analytical procedures.

- **Complexometric Titrations:** Its most prominent application is as an indicator for titrations involving ethylenediaminetetraacetic acid (EDTA).[7] It forms stable, colored complexes (typically red or violet) with a wide range of metal ions such as zinc, lead, bismuth, thorium, aluminum, and iron in acidic conditions (pH < 6).[8][9] During titration with a stronger chelating agent like EDTA, the metal ion is sequestered from the xylenol orange complex. The release of the free indicator results in a sharp color change to yellow, signaling the endpoint of the titration.[6][7]

- **Colorimetric Reagent:** Beyond titrations, xylenol orange serves as a colorimetric reagent for the spectrophotometric determination of metal ions. For instance, it forms an orange-red complex with niobium in a hydrochloric acid medium and a red complex with lead, both of which can be quantified by measuring absorbance at their respective maximum absorption wavelengths.[8]
- **pH Indicator:** Xylenol orange also functions as a pH indicator, exhibiting a color change from yellow (below pH 6.3) to red (above pH 6.3).[8] This dual functionality is advantageous in titrations where pH control is critical.
- **Fluorescence Labeling:** As a fluorochrome, xylenol orange can be used in polychrome sequential labeling of calcified tissues. It remains fixed in the tissue until bone minerals are removed, allowing for histological studies of bone growth and remodeling.[2]

Experimental Protocols

Preparation of Xylenol Orange Indicator Solution (0.5%)

This protocol describes the preparation of a standard aqueous solution of xylenol orange tetrasodium salt for use as an indicator in complexometric titrations.

Materials:

- Xylenol Orange Tetrasodium Salt (CAS: 3618-43-7)
- Distilled or deionized water
- 100 mL volumetric flask
- Analytical balance
- Filter paper (if necessary)

Procedure:

- Accurately weigh 0.5 g of xylenol orange tetrasodium salt.[3]
- Transfer the weighed powder into a 100 mL volumetric flask.

- Add approximately 50 mL of distilled water to the flask.
- Swirl the flask gently until the solid is completely dissolved.
- Once dissolved, dilute the solution to the 100 mL mark with distilled water.
- Stopper the flask and invert it several times to ensure homogeneity.
- If any insoluble matter is present, filter the solution.
- The resulting 0.5% (w/v) solution is stable and can be stored for several weeks.[8]

Complexometric Titration of Zinc(II) with EDTA

This protocol provides a general method for the direct titration of a zinc ion solution using EDTA with xylenol orange as the indicator.

Materials:

- Zinc(II) ion solution (analyte, e.g., from dissolving a zinc salt in water)
- Standardized 0.1 M EDTA solution (titrant)
- Xylenol Orange indicator solution (0.5% aqueous)
- Hexamethylenetetramine (Hexamine) buffer
- Dilute nitric acid or acetic acid (for pH adjustment)
- Burette, pipette, conical flask, and magnetic stirrer

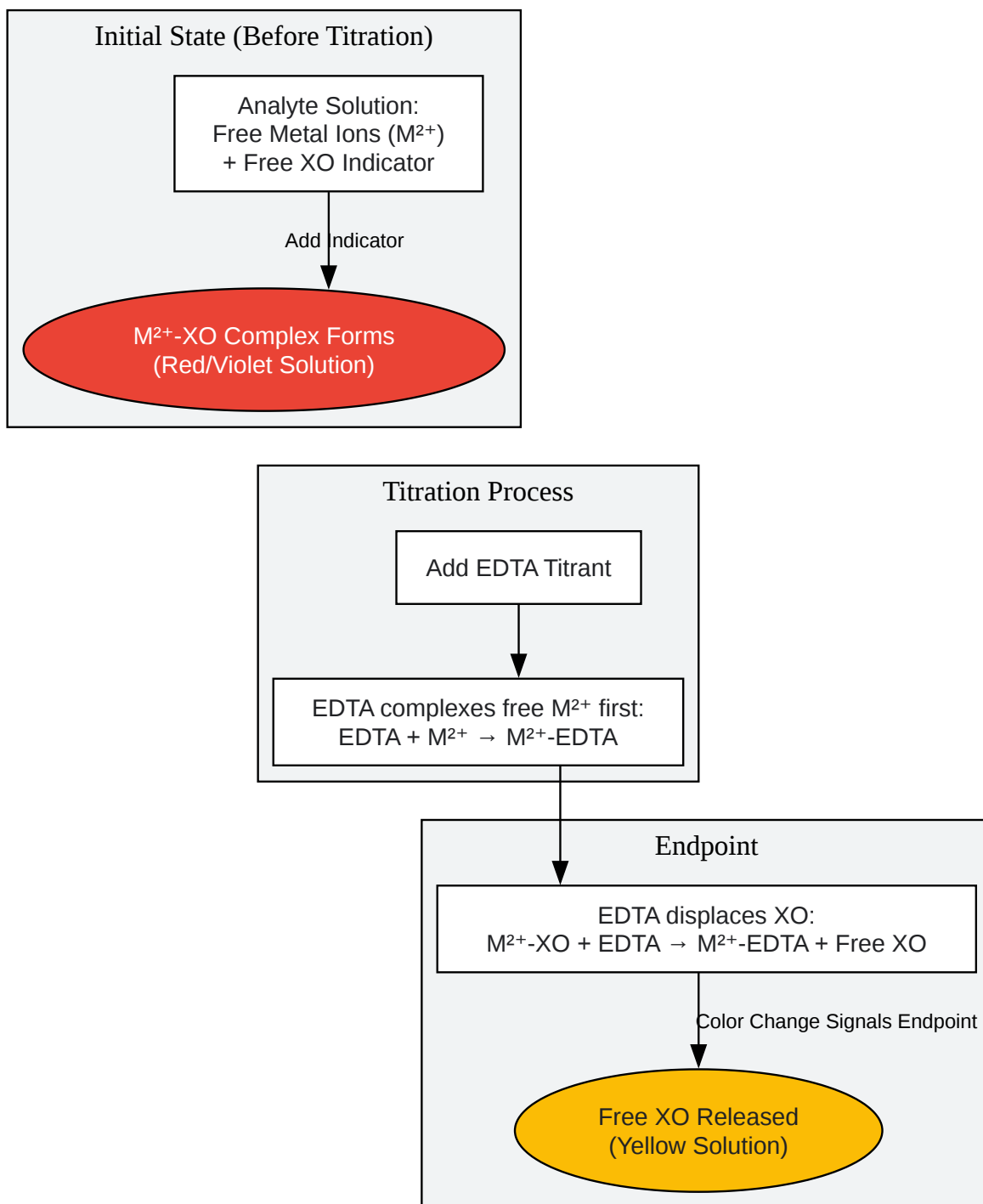
Procedure:

- Pipette a known volume of the zinc(II) solution into a conical flask.
- Dilute the sample with approximately 50 mL of distilled water.
- Adjust the pH of the solution to between 5 and 6 using a suitable buffer, such as hexamethylenetetramine.[10] This pH is crucial for the indicator's function.

- Add a few drops (or ~50 mg of a solid mixture) of the xylenol orange indicator to the solution. The solution should turn a distinct pink-violet or red color, indicating the formation of the Zn-Xylenol Orange complex.^[1]
- Fill a clean burette with the standardized 0.1 M EDTA solution and record the initial volume.
- Begin titrating the zinc solution with the EDTA, adding the titrant slowly while continuously stirring the solution.
- As the endpoint is approached, the EDTA will start to displace the xylenol orange from the zinc ions.
- The endpoint is reached when the solution undergoes a sharp color change from pink-violet to a clear yellow.^{[1][11]} This indicates that all zinc ions have been complexed by the EDTA.
- Record the final volume of EDTA used.
- Calculate the concentration of zinc in the original sample based on the stoichiometry of the Zn^{2+} -EDTA reaction (1:1).

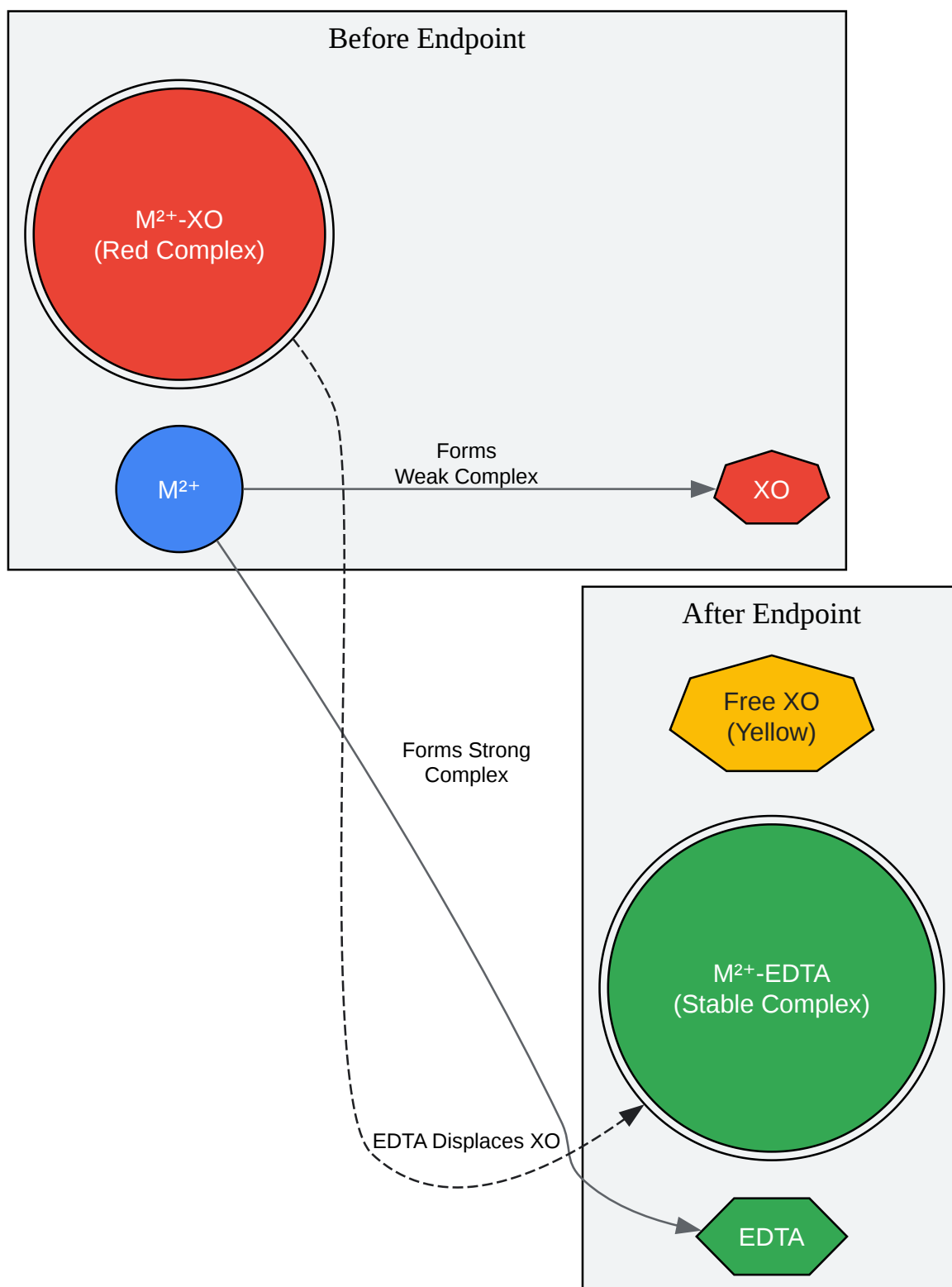
Visualized Workflow and Mechanisms

The following diagrams illustrate the logical progression and chemical principles underlying the use of xylenol orange in a complexometric titration.



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Caption: Workflow of complexometric titration using Xylenol Orange (XO) indicator.



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Caption: Chelation principle: EDTA forms a more stable complex than Xylenol Orange.

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References

- 1. [digicollections.net](https://www.digicollections.net) [digicollections.net]
- 2. [gspchem.com](https://www.gspchem.com) [gspchem.com]
- 3. Preparation of Titration Indicators [dhanlaldelloyd.tripod.com]
- 4. Chrominfo: Preparation of xylenol orange indicator solution [chrominfo.blogspot.com]
- 5. du.edu.eg [du.edu.eg]
- 6. Xylenol orange - Wikipedia [en.wikipedia.org]
- 7. [nbinno.com](https://www.nbinno.com) [nbinno.com]
- 8. Page loading... [guidechem.com]
- 9. Xylenol Orange Indicator 0.1% [rmreagents.com]
- 10. [asianpubs.org](https://www.asianpubs.org) [asianpubs.org]
- 11. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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